

Advanced Chemical Profiling and Synthetic Methodologies of 5-Bromo-3-methylisoquinoline

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Compound of Interest

Compound Name: 5-Bromo-3-methylisoquinoline

CAS No.: 16552-67-3

Cat. No.: B2720222

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Executive Summary

In the landscape of medicinal chemistry and rational drug design, isoquinoline derivatives serve as privileged scaffolds. Among these, **5-Bromo-3-methylisoquinoline** (CAS: 16552-67-3) has emerged as a highly versatile building block. Its unique structural topology—characterized by a strategically positioned halogen bond donor (bromine at C-5) and a steric modulator (methyl at C-3)—makes it an invaluable intermediate for synthesizing complex active pharmaceutical ingredients (APIs), particularly in the development of kinase inhibitors and neuroprotective agents targeting axonal degeneration^[1].

This technical guide provides an in-depth analysis of the physicochemical properties, structural causality, and field-proven synthetic methodologies for **5-Bromo-3-methylisoquinoline**, designed for researchers and drug development professionals.

Physicochemical Profiling & Structural Dynamics

The utility of **5-Bromo-3-methylisoquinoline** is deeply rooted in its physicochemical profile. The electron-withdrawing nature of the bromine atom combined with the weak electron-

donating (+I) effect of the methyl group creates a distinct electronic gradient across the bicyclic core.

Quantitative Data Summary

To facilitate easy comparison and experimental planning, the core physicochemical properties are summarized below, validated against authoritative chemical databases^[2]:

Property	Value
CAS Number	16552-67-3
Molecular Formula	C ₁₀ H ₈ BrN
Molecular Weight	222.08 g/mol
Melting Point	40-42 °C
Boiling Point	35 °C at 0.75 mm Hg (sublimes)
Physical Form	Pale-yellow to Yellow-brown Solid
SMILES	<chem>CC1=CC2=C(C=N1)C=CC=C2Br</chem>
InChI Key	ZYWCKIAWFQINJC-UHFFFAOYSA-N
Hazard Codes	H302, H312, H332, H315, H319, H335

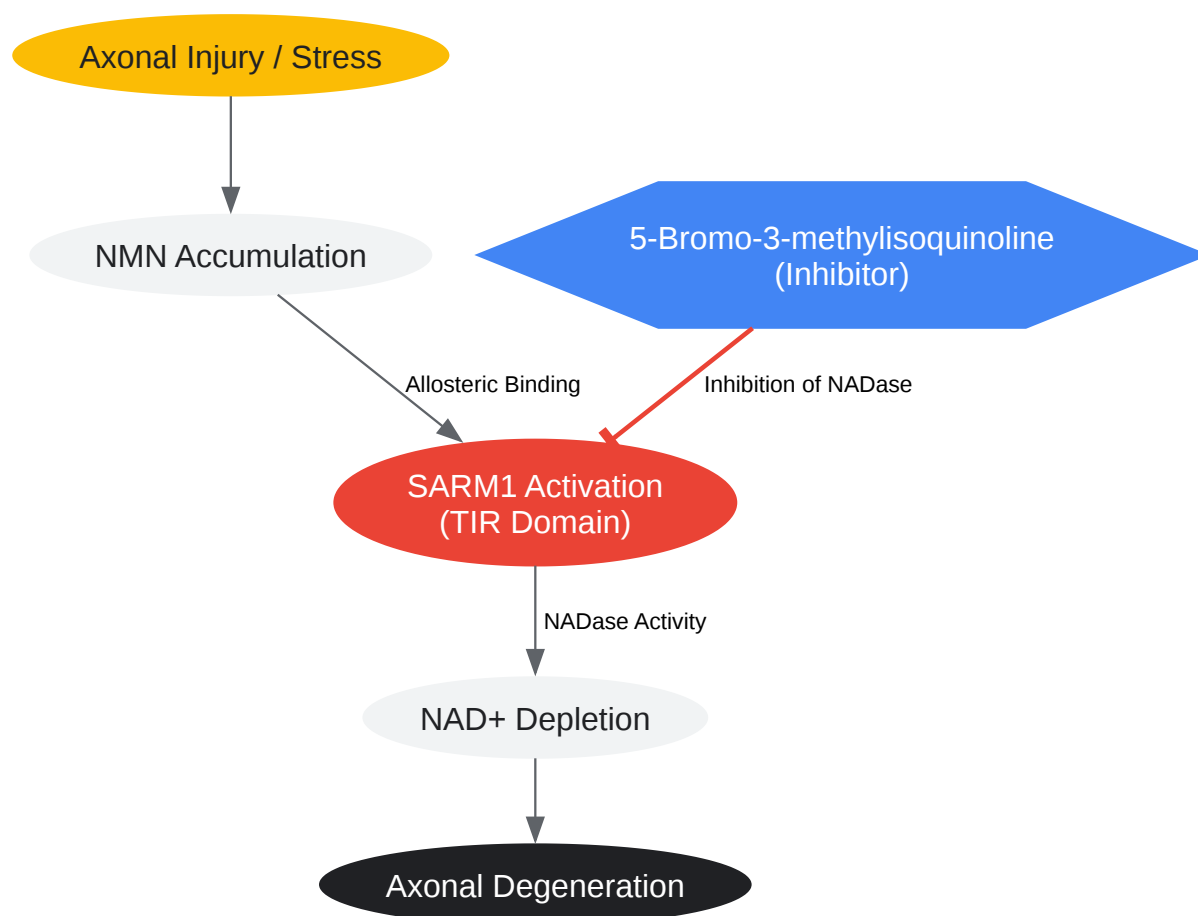
Structural Causality in Drug Design

- **The C-5 Bromine Vector:** The bromine atom serves a dual purpose. Synthetically, it is a prime candidate for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), allowing for rapid functionalization of the carbocyclic ring. Pharmacologically, it can participate in halogen bonding within target protein pockets, enhancing binding affinity.
- **The C-3 Methyl Vector:** The methyl group introduces localized steric hindrance adjacent to the heteroaromatic nitrogen. This steric bulk can restrict the rotational degrees of freedom of the molecule when bound to a receptor, locking it into a bioactive conformation and improving target selectivity.

Applications in Medicinal Chemistry: SARM1 Inhibition

A breakthrough application of **5-Bromo-3-methylisoquinoline** derivatives lies in the inhibition of SARM1 (Sterile Alpha and TIR Motif containing 1)[1]. SARM1 is a central executioner of programmed axonal degeneration, a hallmark of peripheral neuropathies and neurodegenerative diseases.

Following axonal injury, the accumulation of Nicotinamide Mononucleotide (NMN) allosterically activates the TIR domain of SARM1, triggering rapid NAD⁺ depletion and subsequent structural collapse of the axon. Recent structural studies have demonstrated that small molecules derived from 5-bromo-isoquinolines can effectively bind to the active site, inhibiting this NADase activity and preserving axonal integrity[1].



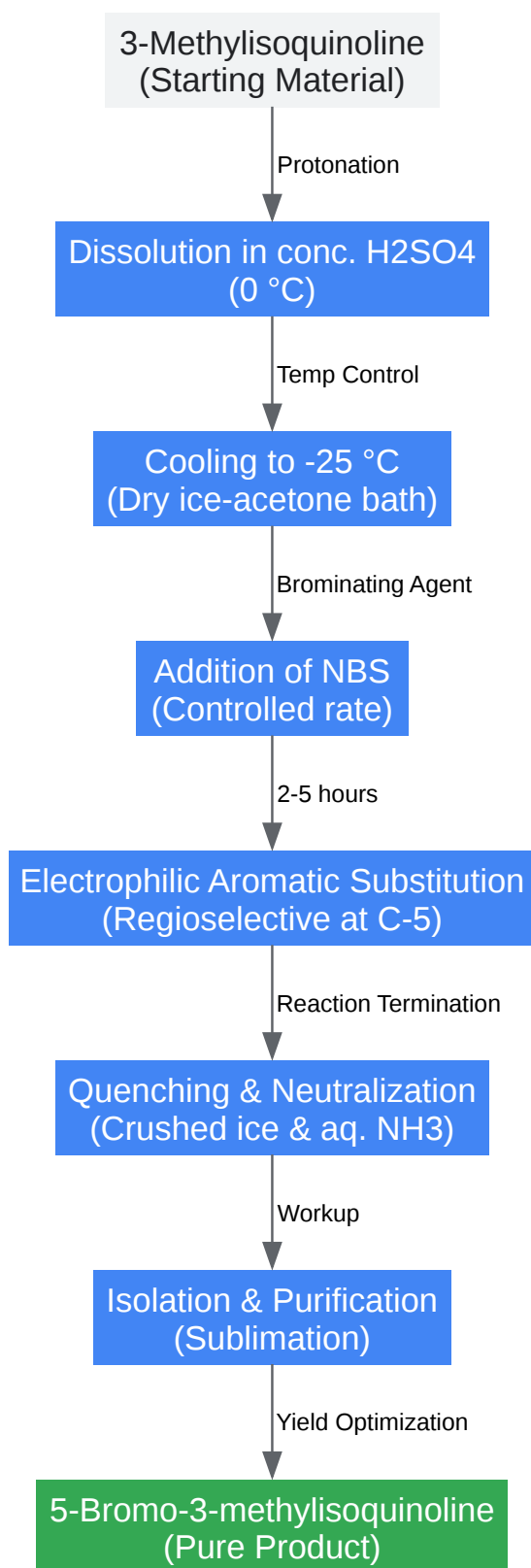
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Mechanism of SARM1-mediated axonal degeneration and targeted inhibition by isoquinoline derivatives.

Regioselective Synthesis Methodology

Synthesizing **5-Bromo-3-methylisoquinoline** requires strict regiocontrol. Direct bromination of neutral isoquinolines often yields complex mixtures of isomers. To achieve high selectivity for the 5-position, a strong acid medium is utilized. The following protocol is a self-validating system optimized for scalability and purity, adapted from established organic synthesis standards[3][4].

Workflow Visualization



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*Regioselective synthesis workflow of **5-Bromo-3-methylisoquinoline** using NBS in sulfuric acid.*

Step-by-Step Protocol & Causality

Step 1: Protonation and Solvent Preparation

- Action: Slowly dissolve 1.0 equivalent of 3-methylisoquinoline in concentrated sulfuric acid (H_2SO_4) at 0 °C, ensuring complete dissolution[4].
- Causality: H_2SO_4 acts as both the solvent and the protonating agent. Protonation of the basic nitrogen deactivates the heteroaromatic (pyridine) ring, ensuring that the subsequent electrophilic attack occurs exclusively on the more electron-rich benzenoid ring.

Step 2: Thermal Regulation

- Action: Cool the acidic mixture to -25 °C using a dry ice-acetone bath[3].
- Causality: Strict temperature control is the most critical parameter in this workflow. At higher temperatures, the reaction loses regioselectivity, leading to the formation of 8-bromo and 5,8-dibromo isomers. These byproducts possess nearly identical solubilities and are notoriously difficult to separate from the target 5-bromo product.

Step 3: Electrophilic Addition

- Action: Slowly add 1.1 equivalents of recrystallized N-bromosuccinimide (NBS) in portions, maintaining the internal temperature between -26 °C and -22 °C with vigorous stirring[4].
- Causality: NBS provides a controlled, low steady-state concentration of the bromonium ion (Br^+). Adding it slowly prevents exothermic spikes that would compromise the kinetic control required for regioselectivity. Using more than 1.1 equivalents forces polybromination[3].

Step 4: Propagation and Maturation

- Action: Stir the suspension for 2 hours at -22 ± 1 °C, and then for an additional 3 hours at -18 ± 1 °C[4].

- **Causality:** This stepped temperature gradient allows the kinetically favored 5-bromo substitution to proceed to completion while suppressing thermodynamic equilibration to other unwanted isomers.

Step 5: Quenching and Neutralization

- **Action:** Pour the reaction mixture onto crushed ice. Neutralize the mixture by the slow addition of aqueous ammonia, keeping the temperature below 30 °C[4].
- **Causality:** Ice prevents the heat of dilution from causing unwanted side reactions or degradation. Ammonia neutralizes the sulfuric acid, precipitating the free base of the product.

Step 6: Isolation and Purification

- **Action:** Isolate the precipitated crude product by filtration, wash thoroughly with water, and air-dry. Purify via sublimation (35 °C at 0.75 mm Hg) or recrystallization[2].
- **Causality:** Sublimation exploits the specific vapor pressure of the monobrominated product to isolate it cleanly from any non-volatile polybrominated impurities or residual succinimide.

Safety, Handling, and Storage

5-Bromo-3-methylisoquinoline is a biologically active compound and must be handled with appropriate PPE (nitrile gloves, safety goggles, and a fume hood).

- **Hazards:** It is harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332). It causes skin irritation (H315) and serious eye irritation (H319), and may cause respiratory irritation (H335).
- **Storage:** To maintain chemical integrity, store the compound in a tightly sealed container in a dry, well-ventilated area at room temperature, away from strong oxidizing agents.

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Sources

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